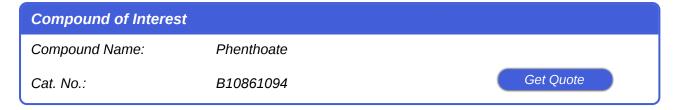


Phenthoate: A Technical Overview of its Chemical Properties and Toxicological Profile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the organophosphate insecticide **Phenthoate**, with a focus on its chemical characteristics, mechanism of action, and toxicological data. The information is presented to be a valuable resource for professionals in research and development.

Core Chemical Identifiers

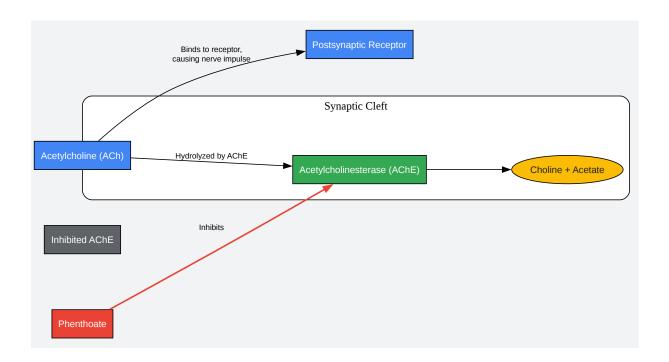
Phenthoate is an organothiophosphate insecticide and acaricide. Its fundamental chemical and physical properties are summarized below.

Property	Value	Citation
Chemical Formula	C12H17O4PS2	[1][2]
Molecular Weight	320.36 g/mol	[2]
CAS Number	2597-03-7	[2]
Appearance	Yellowish to Reddish Liquid	[1]
Solubility in Water	11 mg/L at 25°C	[1]

Mechanism of Action: Cholinesterase Inhibition



The primary mode of action for **Phenthoate** is the inhibition of the enzyme acetylcholinesterase (AChE).[1][3] AChE is critical for the proper functioning of the nervous system, where it is responsible for breaking down the neurotransmitter acetylcholine (ACh). By inhibiting AChE, **Phenthoate** causes an accumulation of ACh in the synaptic cleft, leading to hyperstimulation of nicotinic and muscarinic receptors and subsequent disruption of neurotransmission.[3][4] This uncontrolled nerve firing results in the toxic effects observed in insects and other organisms.



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Mechanism of Acetylcholinesterase Inhibition by **Phenthoate**.

Toxicological Data

The toxicity of **Phenthoate** has been evaluated in various animal models. The following tables summarize key acute toxicity data.

Table 1: Acute Oral and Dermal Toxicity in Rats



Metric	Value	Purity of Technical Sample	Citation
Oral LD50	>2000 mg/kg	92% min	[1]
Oral LD50	4728 mg/kg	98.5%	[2]
Oral LD50	242 mg/kg	90.5%	[2]
Oral LD50	118 mg/kg	78.7%	[2]
Oral LD50	77.7 mg/kg	61.2%	[2]
Oral LD50	116 mg/kg	Not specified	[5]
Dermal LD50	>2000 mg/kg	92% min	[1]
Inhalation LC50 (4h)	>4.27 mg/L air	92% min	[1]

LD50 (Lethal Dose, 50%) is the dose required to kill half the members of a tested population. LC50 (Lethal Concentration, 50%) is the concentration in air or water that kills half of the test subjects.

Table 2: Ecotoxicity Data



Organism	Metric	Value	Citation
Pheasants	Acute Oral LD50	218 mg/kg	[1]
Quail	Acute Oral LD50	300 mg/kg	[1]
Carp	TLm (48h)	2.5 ppm	[1]
Goldfish	TLm (48h)	2.4 ppm	[1]
Bees	LD50	0.306 μ g/bee	[1]
Labeo rohita (freshwater fish)	LC50 (24h)	3.0 mg/L	[6]
Labeo rohita (freshwater fish)	LC50 (48h)	2.6 mg/L	[6]
Labeo rohita (freshwater fish)	LC50 (72h)	2.3 mg/L	[6]
Labeo rohita (freshwater fish)	LC50 (96h)	2.1 mg/L	[6]

TLm (Median Tolerance Limit) is the concentration of a toxic substance that produces death in 50% of the test organisms in a given time.

Experimental Protocols Overview

The data presented in the tables are derived from standardized toxicological studies. While detailed, step-by-step protocols are specific to the conducting laboratory, the general methodologies are outlined below.

Acute Oral and Dermal Toxicity Studies: These experiments typically involve the
administration of varying doses of **Phenthoate** to animal models, most commonly rats. For
oral toxicity, the compound is administered via gavage, often in a vehicle like groundnut oil.
 [5] Dermal toxicity involves applying the substance to the skin. The animals are then
observed over a set period (e.g., 14 days) for signs of toxicity and mortality, from which the
LD50 value is calculated.

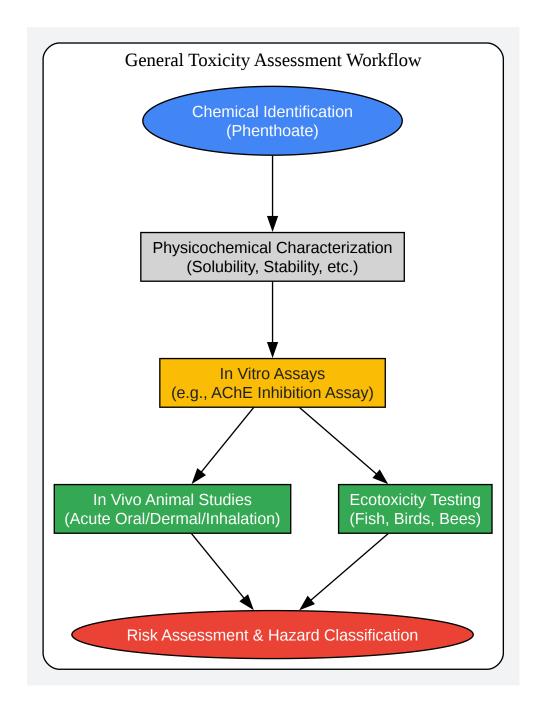


Ecotoxicity Studies: For aquatic organisms like fish, acute toxicity is often determined
through static or semi-static bioassays.[6] Fish are exposed to a range of concentrations of
Phenthoate in water for a specified duration (e.g., 96 hours).[6] Mortality is recorded at
regular intervals to determine the LC50. For avian species, the methodology is similar to oral
toxicity studies in mammals.

Logical Workflow for Toxicity Assessment

The assessment of a chemical's toxicity, such as **Phenthoate**, follows a structured workflow to determine its potential hazard. This process begins with understanding the chemical's properties and moves towards in vivo testing.





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Generalized workflow for chemical toxicity assessment.

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